

# L-Tryptophan-13C11,15N2 molecular weight and isotopic purity

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: L-Tryptophan-13C11,15N2

Cat. No.: B15573698

Get Quote

## Technical Guide: L-Tryptophan-13C11,15N2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the molecular characteristics and analytical methodologies for L-Tryptophan-<sup>13</sup>C<sub>11</sub>,<sup>15</sup>N<sub>2</sub>, a stable isotope-labeled amino acid crucial for a range of applications in research and development. This document details its molecular weight, isotopic purity, and the experimental protocols for their verification. Furthermore, it visualizes the metabolic context of L-Tryptophan through its major catabolic route, the kynurenine pathway.

### **Data Presentation**

The quantitative data for L-Tryptophan- $^{13}C_{11}$ ,  $^{15}N_2$  are summarized in the tables below, offering a clear comparison of its key properties.

Table 1: Molecular Properties of L-Tryptophan-13C11,15N2

Property	Value	Source
Molecular Formula	<sup>13</sup> C <sub>11</sub> H <sub>12</sub> <sup>15</sup> N <sub>2</sub> O <sub>2</sub>	N/A
Molecular Weight	217.13 g/mol	[1][2][3][4][5]
CAS Number	202406-50-6	[1][2][4][5]



Table 2: Purity Specifications for L-Tryptophan-13C11,15N2

Purity Type	Specification	Analytical Method
Isotopic Purity (¹³C)	≥99 atom %	Mass Spectrometry
Isotopic Purity (15N)	≥99 atom %	Mass Spectrometry
Chemical Purity	≥98% (CP)	HPLC

### **Experimental Protocols**

Detailed methodologies for the characterization of L-Tryptophan-<sup>13</sup>C<sub>11</sub>,<sup>15</sup>N<sub>2</sub> are outlined below. These protocols are representative of standard analytical procedures for isotopically labeled compounds.

# Protocol 1: Determination of Molecular Weight and Isotopic Purity by Mass Spectrometry

This protocol describes the use of Liquid Chromatography-Mass Spectrometry (LC-MS) for the accurate determination of the molecular weight and isotopic enrichment of L-Tryptophan<sup>13</sup>C<sub>11,</sub><sup>15</sup>N<sub>2</sub>.

#### 1. Sample Preparation:

- Accurately weigh a small amount of L-Tryptophan-<sup>13</sup>C<sub>11</sub>,<sup>15</sup>N<sub>2</sub> and dissolve it in a suitable solvent, such as a mixture of HPLC-grade water and acetonitrile (e.g., 50:50 v/v) with 0.1% formic acid to aid ionization.
- The final concentration should be in the range of 10-100 μg/mL.
- $\bullet$  Filter the sample through a 0.22  $\mu m$  syringe filter to remove any particulates before injection into the LC-MS system.
- 2. Liquid Chromatography (LC) Parameters:
- Column: A C18 reversed-phase column (e.g., 150 x 4.6 mm, 5  $\mu$ m particle size) is typically used for the separation of amino acids.



- Mobile Phase:
  - A: 0.1% formic acid in water
  - B: 0.1% formic acid in acetonitrile
- Gradient: A linear gradient from 5% to 95% B over a suitable time (e.g., 10 minutes) can be used to elute the analyte.
- Flow Rate: 0.5 mL/min.
- Injection Volume: 5-10 μL.
- 3. Mass Spectrometry (MS) Parameters:
- Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
- Scan Mode: Full scan mode to detect the molecular ion and its isotopic distribution. A highresolution mass spectrometer (e.g., Orbitrap or TOF) is recommended for accurate mass measurement and resolving isotopic peaks.
- Mass Range: A scan range of m/z 100-500 is appropriate to capture the molecular ion of L-Tryptophan-<sup>13</sup>C<sub>11</sub>,<sup>15</sup>N<sub>2</sub>.
- Data Analysis:
  - Determine the accurate mass of the molecular ion peak. The theoretical monoisotopic mass of [<sup>13</sup>C<sub>11</sub>H<sub>12</sub><sup>15</sup>N<sub>2</sub>O<sub>2</sub> + H]<sup>+</sup> is approximately 218.12 Da.
  - Analyze the isotopic distribution of the molecular ion peak. The relative intensities of the
     M, M+1, M+2, etc., peaks are used to calculate the isotopic enrichment.
  - Specialized software can be used to correct for the natural abundance of isotopes and calculate the final isotopic purity.

## Protocol 2: Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)



This protocol outlines a standard HPLC method with UV detection to assess the chemical purity of L-Tryptophan-<sup>13</sup>C<sub>11</sub>,<sup>15</sup>N<sub>2</sub>.

- 1. Sample and Standard Preparation:
- Prepare a stock solution of L-Tryptophan-<sup>13</sup>C<sub>11</sub>,<sup>15</sup>N<sub>2</sub> in the mobile phase at a concentration of approximately 1 mg/mL.
- Prepare a series of calibration standards by diluting the stock solution to concentrations ranging from 1  $\mu$ g/mL to 100  $\mu$ g/mL.
- 2. HPLC Parameters:
- Column: C18 reversed-phase column (e.g., 150 x 4.6 mm, 5 µm particle size).
- Mobile Phase: An isocratic mobile phase of sodium acetate buffer and acetonitrile (e.g., 92:8 v/v) can be effective.
- Flow Rate: 1.0 mL/min.
- Detection: UV detector at a wavelength of 280 nm, which is the absorption maximum for the indole ring of tryptophan.
- Injection Volume: 20 μL.
- 3. Data Analysis:
- Run the prepared sample and standards.
- The purity is determined by calculating the area of the main peak as a percentage of the total area of all peaks in the chromatogram.
- The concentration of the sample can be quantified using the calibration curve generated from the standards.

# Protocol 3: Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy



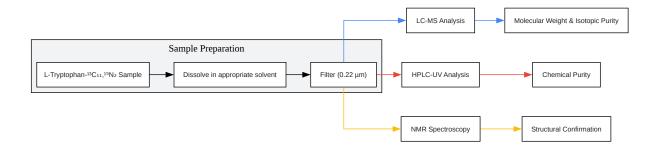
NMR spectroscopy is used to confirm the molecular structure of L-Tryptophan-13C<sub>11</sub>,15N<sub>2</sub>.

- 1. Sample Preparation:
- Dissolve approximately 5-10 mg of the compound in a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub> or D<sub>2</sub>O).
- Transfer the solution to an NMR tube.
- 2. NMR Parameters:
- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Experiments:
  - ¹H NMR: To observe the proton signals.
  - <sup>13</sup>C NMR: The signals will be significantly enhanced due to the <sup>13</sup>C enrichment, confirming the positions of the labeled carbons.
  - <sup>15</sup>N NMR (or <sup>1</sup>H-<sup>15</sup>N HSQC): To confirm the presence and location of the <sup>15</sup>N labels. A
    Heteronuclear Single Quantum Coherence (HSQC) experiment correlates the proton and
    nitrogen nuclei, providing clear evidence of the <sup>15</sup>N incorporation.
- 3. Data Analysis:
- The resulting spectra are analyzed to ensure that the chemical shifts and coupling constants
  are consistent with the structure of L-Tryptophan. The presence of strong signals in the <sup>13</sup>C
  and <sup>15</sup>N spectra confirms the isotopic labeling.

### **Mandatory Visualization**

The following diagrams illustrate key concepts related to the analysis and biological context of L-Tryptophan.

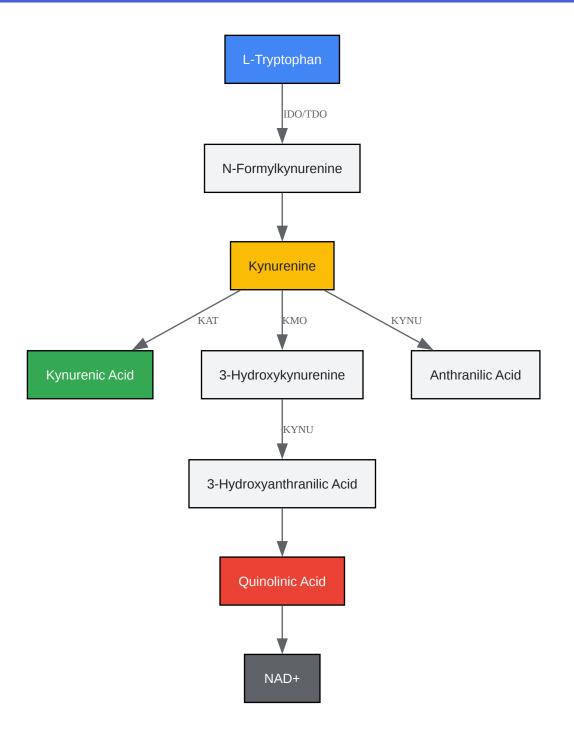




Click to download full resolution via product page

**Figure 1.** Experimental workflow for the analysis of L-Tryptophan- $^{13}C_{11}$ ,  $^{15}N_2$ .





Click to download full resolution via product page

Figure 2. Simplified diagram of the Kynurenine Pathway of L-Tryptophan metabolism.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



### References

- 1. researchgate.net [researchgate.net]
- 2. Correcting for natural isotope abundance and tracer impurity in MS-, MS/MS- and high-resolution-multiple-tracer-data from stable isotope labeling experiments with IsoCorrectoR PMC [pmc.ncbi.nlm.nih.gov]
- 3. Simultaneous determination of I-tryptophan impurities in meat products PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [L-Tryptophan-13C11,15N2 molecular weight and isotopic purity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15573698#l-tryptophan-13c11-15n2-molecular-weight-and-isotopic-purity]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com





